

H-Ala-D-Phe-OH Verification: Optical Rotation & Chiral Purity Guide

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Compound of Interest

Compound Name: *H-Ala-D-phe-OH*

CAS No.: 3061-93-6

Cat. No.: B3258547

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Executive Summary: The Stereochemical Challenge

The verification of **H-Ala-D-Phe-OH** (L-Alanyl-D-Phenylalanine, CAS: 3061-93-6) presents a unique challenge in peptide synthesis and quality control. Unlike simple amino acids, dipeptides exhibit complex optical rotation behaviors heavily influenced by solvent pH, concentration, and peptide bond interactions.

While optical rotation (

) is a standard pharmacopeial method for identity, it is insufficient as a standalone purity test for this compound due to the potential presence of the diastereomeric impurity H-Ala-L-Phe-OH (L-Alanyl-L-Phenylalanine). This guide outlines a robust verification strategy, comparing the traditional polarimetric approach with the definitive Chiral HPLC method, and provides the experimental protocols required to establish a self-validating quality system.

Key Compound Data

Property	Specification
Compound Name	H-Ala-D-Phe-OH (L-Alanyl-D-Phenylalanine)
CAS Number	3061-93-6
Molecular Weight	236.27 g/mol
Stereochemistry	L-Alanine (N-term), D-Phenylalanine (C-term)
Major Impurity	H-Ala-L-Phe-OH (Diastereomer)

The "Standard" Value: Why Literature Varies

Relying on a single literature value for **H-Ala-D-Phe-OH** without context is a critical error. Specific rotation is a vector sum of the chiral centers and the conformation of the peptide bond.

- **L-Ala-L-Phe-OH**: Typically exhibits a specific rotation in the range of -40° to -160° depending on the solvent (e.g., 1N HCl vs. Water) and polymerization state.
- **H-Ala-D-Phe-OH**: As the diastereomer, its rotation will not simply be the inverse. It will exhibit a distinct value, often significantly less negative or positive, due to the opposing rotatory contributions of the L-Ala and D-Phe centers.

Crucial Insight: Because commercial "standards" for dipeptides vary by salt form (HCl vs. Trifluoroacetate), you must establish an Internal Reference Standard (IRS) using Chiral HPLC before relying on polarimetry for routine batch release.

Comparative Analysis: Polarimetry vs. Chiral HPLC

The following table contrasts the two primary methods for verifying **H-Ala-D-Phe-OH**.

Feature	Method A: Polarimetry (Optical Rotation)	Method B: Chiral HPLC (Chromatography)
Primary Utility	Rapid Identity Confirmation (Batch-to-Batch Consistency)	Definitive Purity & Absolute Configuration
Specificity	Low. A mixture of L-L and D-D isomers can mimic the rotation of L-D.	High. Physically separates diastereomers (L-L vs L-D).
Limit of Detection	> 1% impurity typically required to shift rotation significantly.	< 0.1% impurity detection (trace analysis).
Throughput	High (Minutes)	Medium (30-60 Minutes)
Cost per Run	Low	High (Requires Chiral Columns)
Recommendation	Use for Routine QC only after method validation.	Use for Incoming Material Qualification and Standard Establishment.

Experimental Protocols

Protocol A: Polarimetric Verification (Routine QC)

Objective: To confirm the identity of **H-Ala-D-Phe-OH** by comparing specific rotation against a validated internal standard.

Reagents:

- 1.0 N Hydrochloric Acid (HCl) (Analytical Grade)
- Deionized Water (>18 MΩ)

Procedure:

- Preparation: Accurately weigh 100 mg of **H-Ala-D-Phe-OH** (dried).

- Dissolution: Dissolve in 10.0 mL of 1.0 N HCl to create a roughly 1% ($c=1$) solution. Note: Acidic conditions protonate the amine and carboxyl groups, stabilizing the conformation.
- Equilibration: Allow the solution to stand for 15 minutes at 20°C or 25°C (must be consistent).
- Measurement: Zero the polarimeter with the blank solvent. Measure the optical rotation () at 589 nm (Sodium D-line).
- Calculation:

Where

is path length (dm) and

is concentration (g/100mL).

- Criteria: The value must fall within $\pm 2^\circ$ of your established Internal Reference Standard.

Protocol B: Chiral HPLC Separation (The "Gold Standard")

Objective: To quantify the diastereomeric impurity (H-Ala-L-Phe-OH) and confirm the D-configuration of the Phenylalanine residue.

Instrumentation: HPLC with UV detection (210 nm or 254 nm). Column: Crown Ether Phase (e.g., Crownpak CR(+)) or Teicoplanin-based (e.g., Chirobiotic T). These phases are superior for free amino acids and small peptides.

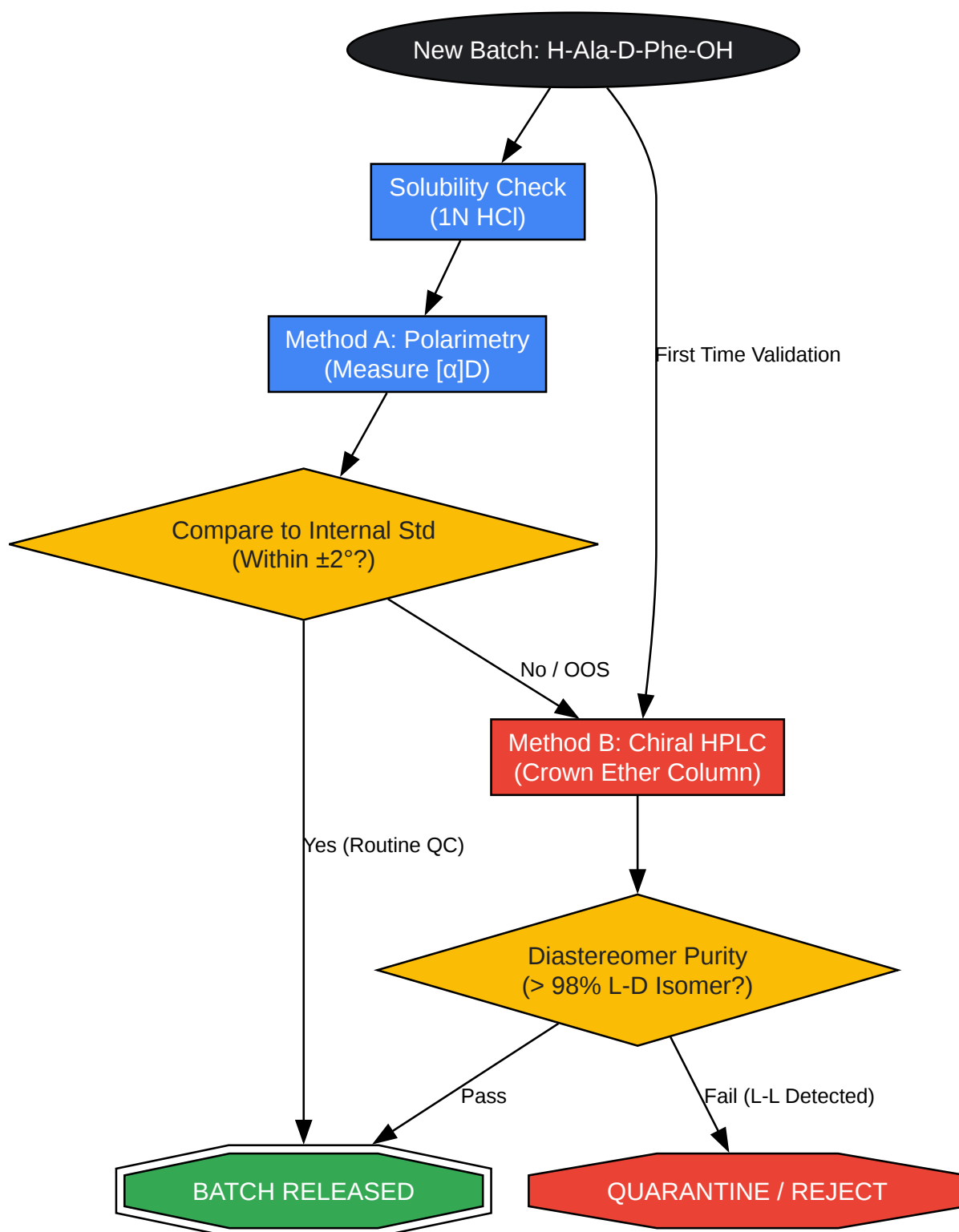
Method Parameters (Crown Ether Example):

- Mobile Phase: Perchloric Acid (pH 1.5 to 2.0). Note: Low pH is required for ammonium group recognition by the crown ether.
- Flow Rate: 0.5 mL/min.
- Temperature: 25°C (Lower temperatures can improve resolution).
- Elution Order:

- D-Amino Acid / D-C-term Peptides typically elute after L-isomers on Crownpak CR(+) due to stronger complexation.
- Expectation: H-Ala-L-Phe-OH (impurity) elutes first; **H-Ala-D-Phe-OH** (target) elutes second.

Verification Workflow Diagram

The following diagram illustrates the logical decision tree for verifying a new batch of **H-Ala-D-Phe-OH**.



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Figure 1: Integrated Verification Workflow. Routine batches use Polarimetry; failures or new supplier validations trigger Chiral HPLC.

Scientific Rationale & Causality

Why Acidic Solvent?

We recommend 1N HCl over pure water for polarimetry of this dipeptide.

- Solubility: **H-Ala-D-Phe-OH** is a zwitterion. At neutral pH, it may have limited solubility or form aggregates that scatter light. Acidic pH ensures the amine is protonated () and the carboxyl is protonated (), increasing solubility.
- Conformational Locking: Protonation minimizes intramolecular hydrogen bonding that can cause variable rotation values.

The Diastereomer Risk

The synthesis of **H-Ala-D-Phe-OH** often involves coupling protected L-Alanine with D-Phenylalanine. If the D-Phe starting material contains trace L-Phe (a common impurity), or if racemization occurs during coupling, H-Ala-L-Phe-OH will form.

- Polarimetry cannot distinguish a 95:5 mixture from a pure sample easily.
- Chiral HPLC separates them based on the specific affinity of the D-form to the chiral selector (Crown Ether), providing a definitive "Yes/No" on stereochemical purity.

References

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- Crown Ether HPLC Columns: Methodology for separating amino acid enantiomers and dipeptides.
 - Source: Daicel Chiral Technologies (Crownpak CR(+)) Application Data).[1]
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 - Source: NIH PubChem / Common Chemistry.
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